

Personal protective equipment for handling 2-(Bromomethyl)-4-chloro-1-nitrobenzene

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Compound of Interest

Compound Name: 2-(Bromomethyl)-4-chloro-1-nitrobenzene

Cat. No.: B1338489

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Safe Handling and Disposal of 2-(Bromomethyl)-4-chloro-1-nitrobenzene

This document provides crucial safety protocols and logistical information for the handling and disposal of **2-(Bromomethyl)-4-chloro-1-nitrobenzene** (CAS No: 31577-25-0). The following procedures are designed for researchers, scientists, and drug development professionals to ensure personal safety and proper environmental stewardship.

Hazard Identification and Quantitative Data

2-(Bromomethyl)-4-chloro-1-nitrobenzene is a hazardous chemical that requires careful handling. It is classified as a substance that can cause severe skin burns and eye damage, is harmful if swallowed, inhaled, or in contact with skin, and may cause respiratory irritation.^[1]

The signal word for this chemical is "Danger".^[2]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[1]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[1]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[1]

| Specific target organ toxicity, single exposure | 3 | H335: May cause respiratory irritation[1] |

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₇ H ₅ BrClNO ₂ [2][3]
Molecular Weight	250.48 g/mol [1][3]
Appearance	Solid[2]

| Storage Temperature | 2-8°C, under inert atmosphere[2][3] |

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Required Equipment	Specifications and Remarks
Eye and Face Protection	Chemical Splash Goggles & Face Shield	Goggles must be worn to protect against splashes. [4] A face shield must be worn over the goggles, especially when there is a risk of splashing or when handling larger quantities. [5][6]
Skin and Body Protection	Chemical-Resistant Lab Coat	A lab coat made of appropriate chemical-resistant material (e.g., Nomex® or treated cotton) should be worn and fully buttoned.[5]
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are suitable for incidental contact.[7] For prolonged handling, consider thicker, chemical-resistant gloves and consult the manufacturer's resistance guide. Always inspect gloves before use and change them immediately upon contamination.[5]
Respiratory Protection	NIOSH-Approved Respirator	All handling of this solid compound must be done within a certified chemical fume hood to control exposure to dust and vapors. If engineering controls are not sufficient, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates is required.[5]

| Foot Protection | Closed-Toe Shoes | Shoes must fully cover the foot; leather or chemical-resistant material is recommended.^[5]^[6] |

Operational Plan: Experimental Protocol for Safe Handling

Adherence to a strict, step-by-step protocol is essential for minimizing risk.

I. Preparation and Engineering Controls

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **2-(Bromomethyl)-4-chloro-1-nitrobenzene**.
- Designate Work Area: All work with this compound must be performed inside a certified chemical fume hood to minimize inhalation exposure.^[8]
- Assemble Materials: Ensure all necessary equipment, including spill cleanup materials (absorbent pads, appropriate neutralizing agents), is within the fume hood and readily accessible.
- Don PPE: Put on all required personal protective equipment as detailed in Table 3 before entering the designated work area.

II. Weighing and Transfer

- Tare Container: Place a clean, dry, and sealed secondary container on an analytical balance inside the fume hood and tare the balance.
- Aliquot the Chemical: Carefully transfer the desired amount of the solid **2-(Bromomethyl)-4-chloro-1-nitrobenzene** from the stock bottle to the tared container. Use appropriate tools (e.g., a clean spatula) to avoid generating dust.
- Seal and Clean: Securely close the stock bottle and the secondary container. Wipe down the spatula and any affected surfaces within the fume hood with a damp cloth or paper towel to decontaminate them.

III. Reaction and Use

- **Controlled Addition:** If adding the chemical to a reaction vessel, do so slowly and carefully to prevent splashing or dust generation.
- **Maintain Containment:** Keep the reaction vessel within the chemical fume hood for the duration of the experiment.
- **Monitor the Reaction:** Continuously monitor the experiment for any signs of unexpected reactions or releases.

IV. Decontamination and Cleanup

- **Quench and Neutralize:** Upon completion of the experiment, safely quench the reaction and neutralize any remaining reactive materials according to your specific laboratory protocol.
- **Clean Glassware:** Decontaminate all glassware and equipment that came into contact with the chemical. This typically involves rinsing with an appropriate solvent, followed by a standard washing procedure. Collect all rinsate as hazardous waste.
- **Wipe Down Work Area:** Thoroughly wipe down the interior surfaces of the fume hood with an appropriate solvent and then soap and water.

Disposal Plan

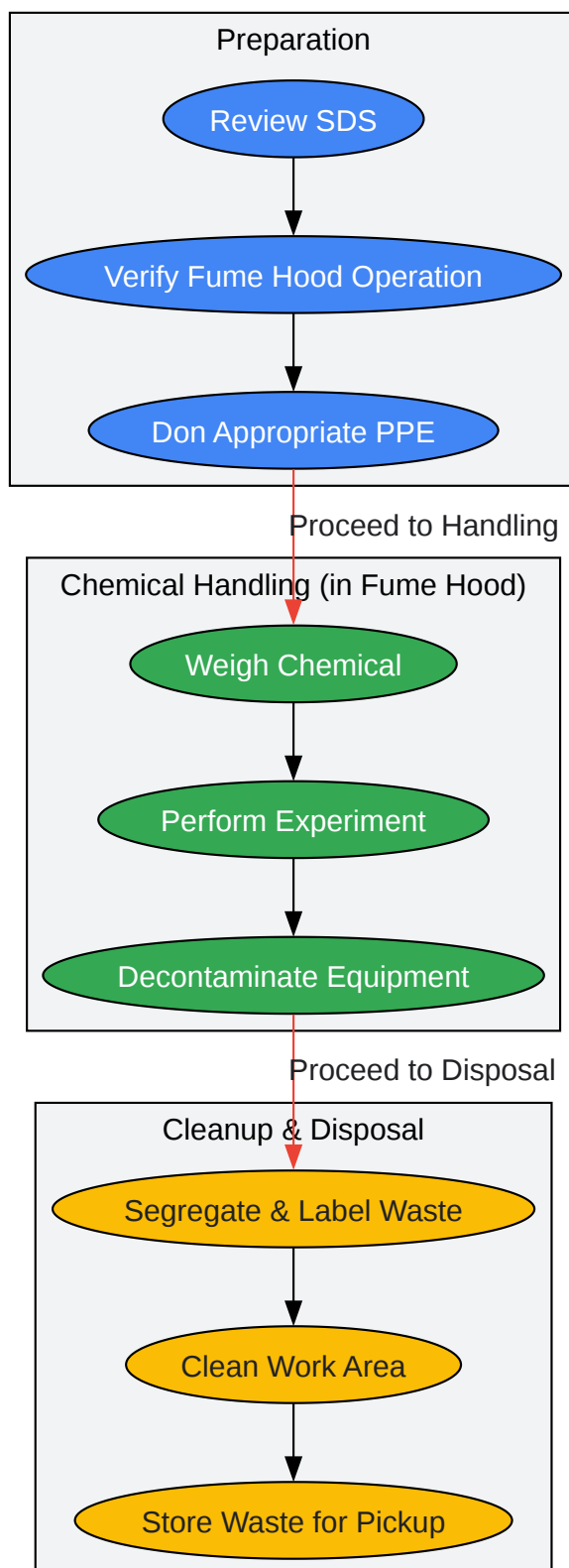
Waste contaminated with **2-(Bromomethyl)-4-chloro-1-nitrobenzene** is considered hazardous and must be disposed of following institutional, local, and federal regulations.

- **Waste Segregation:**
 - **Solid Waste:** Collect any contaminated solid waste (e.g., paper towels, used gloves, contaminated silica gel) in a designated, sealed, and clearly labeled hazardous waste container.
 - **Liquid Waste:** Collect all liquid waste, including reaction mixtures and solvent rinses, in a separate, sealed, and clearly labeled hazardous waste container.
- **Labeling:** Label waste containers with "Hazardous Waste," the full chemical name "**2-(Bromomethyl)-4-chloro-1-nitrobenzene**," and any other components of the waste stream.

- EPA Waste Codes: Due to its components, this waste may fall under EPA hazardous waste codes for nitrobenzene (U169) or other halogenated organic compounds.[9] Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance on waste code assignment and disposal procedures.
- Storage and Pickup: Store the sealed waste containers in a designated satellite accumulation area until they are collected by trained EHS personnel for final disposal.

Workflow Visualization

The following diagram illustrates the logical flow for safely handling **2-(Bromomethyl)-4-chloro-1-nitrobenzene**.



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Caption: Workflow for handling **2-(Bromomethyl)-4-chloro-1-nitrobenzene**.

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